

Glycyl-L-leucine CAS number and molecular weight

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Compound of Interest

Compound Name: Glycyl-L-leucine

Cat. No.: B1671923

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Technical Guide: Glycyl-L-leucine

For Researchers, Scientists, and Drug Development Professionals

This document provides essential technical data for **Glycyl-L-leucine**, a dipeptide of interest in various scientific and biomedical research fields.

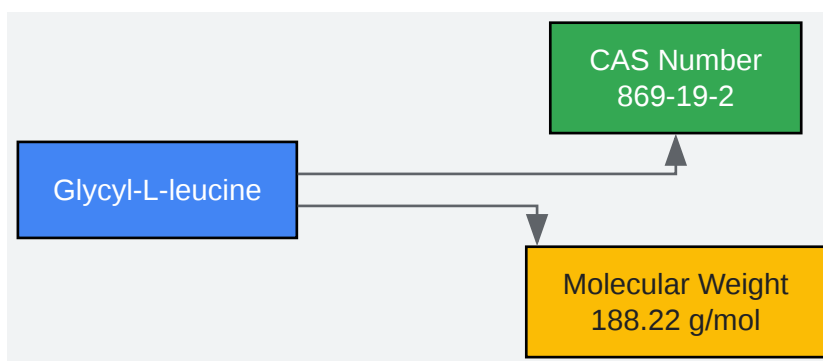
Core Compound Data

Glycyl-L-leucine is a dipeptide composed of glycine and L-leucine. The following table summarizes its key chemical identifiers and properties.

Parameter	Value	Source
CAS Number	869-19-2	[1][2][3][4][5]
Molecular Weight	188.22 g/mol	[1][3][6][7]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₃	[1][3][6]

Logical Relationship of Identifiers

The following diagram illustrates the direct association between the compound and its primary identifiers.



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Caption: Core identifiers for **Glycyl-L-leucine**.

This document is intended for informational purposes for research and development professionals. All experimental work should be conducted in accordance with established laboratory safety protocols.

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References

- 1. L-Leucine, N-glycyl- [webbook.nist.gov]
- 2. Glycyl-L-leucine 869-19-2 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 3. Glycyl-L-leucine | C₈H₁₆N₂O₃ | CID 92843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Showing Compound Glycyl-L-leucine (FDB022228) - FooDB [foodb.ca]
- 5. 869-19-2(Glycyl-L-leucine) | Kuujia.com [kuujia.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
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